

Application Notes and Protocols for O-Desmethyl Midostaurin Powder

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Compound of Interest

Compound Name: *O-Desmethyl Midostaurin*

Cat. No.: *B15542834*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and guidelines for the proper handling, storage, and preparation of **O-Desmethyl Midostaurin** powder for research and development purposes. Adherence to these protocols is crucial for ensuring the integrity of the compound and obtaining accurate and reproducible experimental results.

Product Information

Property	Value
Chemical Name	N-((5S,6R,7R,9R)-6-hydroxy-5-methyl-14-oxo-6,7,8,9,15,16-hexahydro-5H,14H-17-oxa-4b,9a,15-triaza-5,9-methanodibenzo[b,h]cyclonona[jkl]cyclopenta[e]-as-indacen-7-yl)-N-methylbenzamide
Synonyms	O-Desmethyl-PKC412, CGP62221
CAS Number	740816-86-8[1][2][3]
Molecular Formula	C ₃₄ H ₂₈ N ₄ O ₄ [1][3]
Molecular Weight	556.62 g/mol [3]

Safety, Handling, and Personal Protective Equipment (PPE)

O-Desmethyl Midostaurin is a bioactive compound and should be handled with care. The following safety precautions should be observed:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile gloves).
- **Ventilation:** Handle the powder in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.
- **Avoid Dust Formation:** Handle the powder carefully to avoid generating dust.
- **Spills:** In case of a spill, avoid creating dust. Moisten the spilled powder with a suitable solvent (e.g., 70% ethanol) before carefully wiping it up with absorbent material. Dispose of the waste in a sealed container as chemical waste.
- **First Aid:**
 - **Skin Contact:** Immediately wash the affected area with soap and plenty of water.

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- Inhalation: Move the person to fresh air.
- Ingestion: Rinse mouth with water. Do not induce vomiting.

Storage of O-Desmethyl Midostaurin Powder

Proper storage is critical to maintain the stability and integrity of the compound.

Condition	Recommendation	Rationale
Temperature	Long-term: -20°C Short-term: 2-8°C[3]	To minimize degradation over time. While 2-8°C is suggested for short-term storage, -20°C is recommended for long-term stability, similar to its parent compound, Midostaurin.
Light	Store in a light-protected container (e.g., amber vial).	To prevent photodegradation.
Atmosphere	Store in a tightly sealed container in a dry environment.	To protect from moisture and oxidation.

Reconstitution and Storage of Stock Solutions

Due to its hydrophobic nature, **O-Desmethyl Midostaurin** is poorly soluble in aqueous solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.

Solubility Data (Qualitative)

Solvent	Solubility
DMSO	Soluble (based on parent compound and general properties of similar molecules)
Ethanol	Expected to have some solubility, but likely less than DMSO.
Water/Aqueous Buffers (e.g., PBS)	Insoluble or very poorly soluble.

Note: Specific quantitative solubility data for **O-Desmethyl Midostaurin** is not readily available in the literature. The following protocols are based on the properties of the parent compound, Midostaurin, and general best practices for similar compounds.

Protocol for Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **O-Desmethyl Midostaurin** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE)

Procedure:

- **Pre-weighing Preparation:** In a chemical fume hood, tare a sterile, pre-labeled microcentrifuge tube or amber vial on a calibrated analytical balance.

- **Weighing O-Desmethyl Midostaurin:** Carefully weigh the desired amount of **O-Desmethyl Midostaurin** powder into the tared tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.57 mg of the compound ($\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 556.62 \text{ g/mol} \times 1000 \text{ mg/g}$).
- **Solubilization:** Add the calculated volume of sterile DMSO to the tube containing the **O-Desmethyl Midostaurin** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A brief, gentle warming to 37°C may aid dissolution if necessary. Ensure no particulates are visible.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 µL) in sterile, light-protected microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- **Storage of Stock Solution:** Store the aliquots at -20°C or -80°C for long-term storage, protected from light.

Storage of Stock Solutions

Storage Condition	Duration	Rationale
-20°C in DMSO	Up to 1 month (recommended)	To maintain stability for short to medium-term use.
-80°C in DMSO	Up to 6 months (recommended)	For long-term preservation of the stock solution's integrity.

Note: It is recommended to perform a stability test for your specific experimental conditions if the solution is to be stored for extended periods.

Experimental Protocols

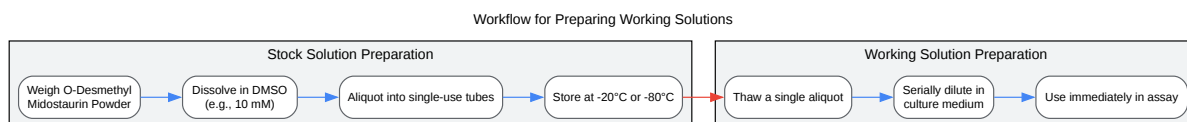
Preparation of Working Solutions for in vitro Assays

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.1%, to avoid solvent-induced toxicity.
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the **O-Desmethyl Midostaurin** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to prepare intermediate dilutions to ensure accuracy.
- **Immediate Use:** Use the prepared working solutions immediately to minimize potential degradation in the aqueous environment of the culture medium.



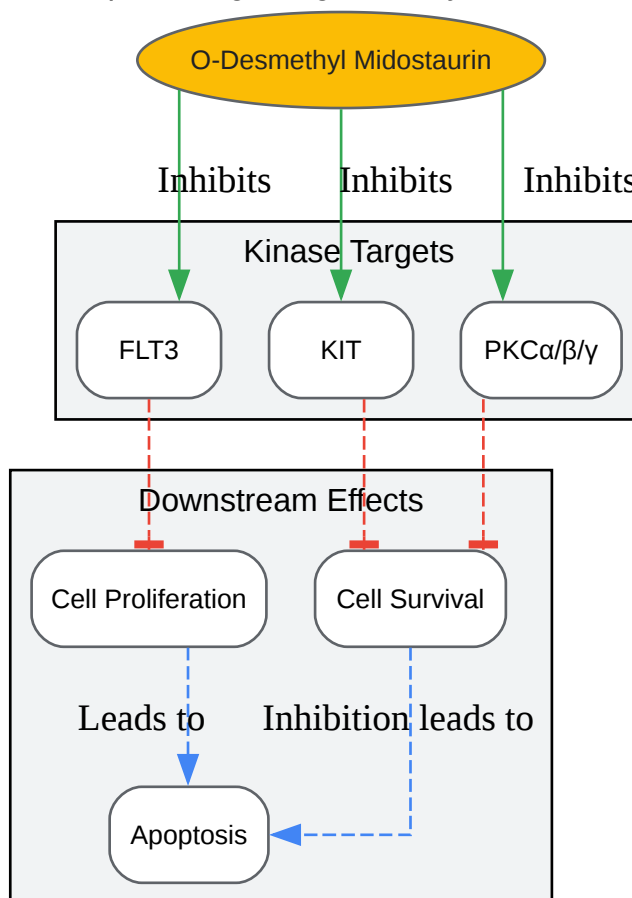
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Workflow for solution preparation.

Signaling Pathways and Logical Relationships

O-Desmethyl Midostaurin is an active metabolite of Midostaurin, a multi-kinase inhibitor. Its mechanism of action is expected to be similar to that of its parent compound, which targets several key signaling pathways involved in cell proliferation and survival.

Simplified Signaling Pathway Inhibition



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Inhibition of key signaling pathways.

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References

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